

Technical Support Center: NECA (5'-N-Ethylcarboxamido)adenosine

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Compound of Interest

Compound Name: Neca

Cat. No.: B1662998

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Welcome to the technical support center for **NECA**, a potent adenosine receptor agonist. This resource is designed for researchers, scientists, and drug development professionals to provide guidance on the effective use of **NECA** in experimental settings. Here you will find troubleshooting guides and frequently asked questions (FAQs) to address common challenges, particularly those related to solubility.

Troubleshooting Guide: NECA Solubility Issues

Researchers may encounter difficulties with **NECA** solubility, especially when preparing solutions for in vitro and in vivo experiments. The following question-and-answer guide addresses the most common problems.

Question: My **NECA** powder is not dissolving in my desired solvent. What should I do?

Answer:

The choice of solvent is critical for successfully dissolving **NECA**. **NECA** is known to be sparingly soluble in aqueous solutions but has good solubility in several organic solvents.

Recommended Solvents:

- DMSO (Dimethyl Sulfoxide): This is the most common and recommended solvent for preparing **NECA** stock solutions.
- Ethanol: **NECA** is also soluble in ethanol.

- Dimethyl Formamide (DMF): This is another suitable organic solvent for **NECA**.

Troubleshooting Steps:

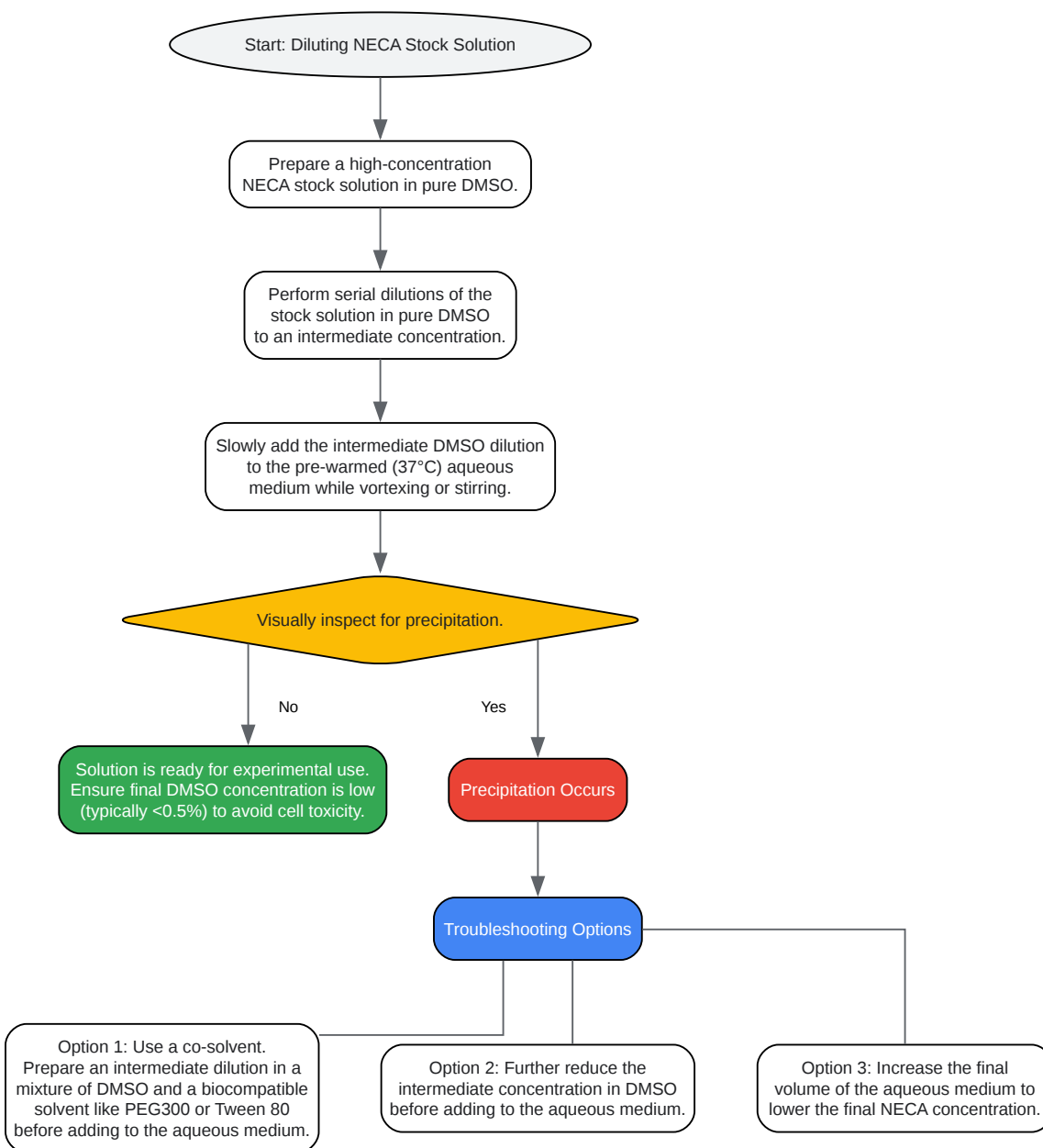
- Verify the Solvent: Ensure you are using a recommended organic solvent like DMSO, ethanol, or DMF.
- Check Solvent Quality: Use high-purity, anhydrous (water-free) solvents. DMSO, in particular, is hygroscopic and can absorb moisture from the air, which can reduce the solubility of compounds like **NECA**. Use fresh, unopened vials of solvent whenever possible.
- Gentle Warming: Gently warming the solution to 37°C can aid in dissolution. Avoid excessive heat, as it may degrade the compound.
- Vortexing/Sonication: Vigorous vortexing or sonication can help to break up any clumps of powder and facilitate dissolution.

Question: I've dissolved **NECA** in DMSO to make a stock solution, but it precipitates when I dilute it into my aqueous cell culture medium or buffer. How can I prevent this?

Answer:

This is a common issue known as "crashing out," where a compound that is soluble in an organic solvent becomes insoluble when introduced into an aqueous environment.

Troubleshooting Workflow for Preventing Precipitation:



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Caption: A workflow for diluting **NECA** stock solutions to prevent precipitation.

Key Strategies to Prevent Precipitation:

- **Stepwise Dilution:** Avoid adding a highly concentrated DMSO stock directly into your aqueous solution. Instead, perform one or more intermediate dilutions in your aqueous buffer or media.
- **Maintain Low Final DMSO Concentration:** The final concentration of DMSO in your cell culture should be kept as low as possible, typically below 0.5%, to avoid solvent-induced cytotoxicity.
- **Pre-warm Aqueous Solution:** Having your cell culture media or buffer at 37°C can help keep the **NECA** in solution.
- **Agitation:** Add the **NECA** stock solution to the aqueous solution while gently vortexing or stirring to ensure rapid and even distribution.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing **NECA** stock solutions?

A1: The most widely recommended solvent for preparing **NECA** stock solutions is high-purity, anhydrous DMSO.

Q2: What is the solubility of **NECA** in common solvents?

A2: The solubility of **NECA** can vary slightly between different sources and batches. The following table summarizes typical solubility data.

Solvent	Maximum Concentration (mg/mL)	Maximum Concentration (mM)
DMSO	12.33 - 62	40 - 201.1
Ethanol	~2	-
Dimethyl Formamide (DMF)	~25	-
Water	Insoluble	Insoluble

Q3: How should I store my **NECA** stock solution?

A3: **NECA** stock solutions in DMSO can be stored at -20°C for several months or at -80°C for longer-term storage. To avoid repeated freeze-thaw cycles, it is recommended to aliquot the stock solution into smaller, single-use volumes.

Q4: My **NECA** solution has been stored for a while and now has visible precipitates. Can I still use it?

A4: The appearance of precipitates in a stored solution indicates that the compound has come out of solution. It is not recommended to use the solution as the actual concentration will be lower than intended. You can try to redissolve the precipitate by gently warming the vial to 37°C and vortexing. If the precipitate does not redissolve, it is best to prepare a fresh stock solution.

Experimental Protocols

Protocol 1: Preparation of a 10 mM **NECA** Stock Solution in DMSO

Materials:

- **NECA** (powder)
- Anhydrous DMSO
- Sterile microcentrifuge tubes
- Vortex mixer

Methodology:

- Calculate the required mass of **NECA**:
 - The molecular weight of **NECA** is 308.29 g/mol .
 - To prepare 1 mL of a 10 mM stock solution, you will need:
 - $\text{Mass (g)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 308.29 \text{ g/mol} = 0.0030829 \text{ g} = 3.08 \text{ mg}$

- Weigh the **NECA**:
 - Carefully weigh out 3.08 mg of **NECA** powder and place it into a sterile microcentrifuge tube.
- Add DMSO:
 - Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the **NECA** powder.
- Dissolve the **NECA**:
 - Vortex the tube vigorously until the **NECA** is completely dissolved. If necessary, gently warm the tube to 37°C to aid dissolution.
- Storage:
 - Aliquot the 10 mM **NECA** stock solution into smaller volumes in sterile microcentrifuge tubes and store at -20°C or -80°C.

Protocol 2: Dilution of **NECA** Stock Solution for Cell Culture Experiments

Materials:

- 10 mM **NECA** stock solution in DMSO
- Pre-warmed (37°C) cell culture medium
- Sterile microcentrifuge tubes

Methodology:

This protocol describes the preparation of a 10 μ M final concentration of **NECA** in cell culture medium with a final DMSO concentration of 0.1%.

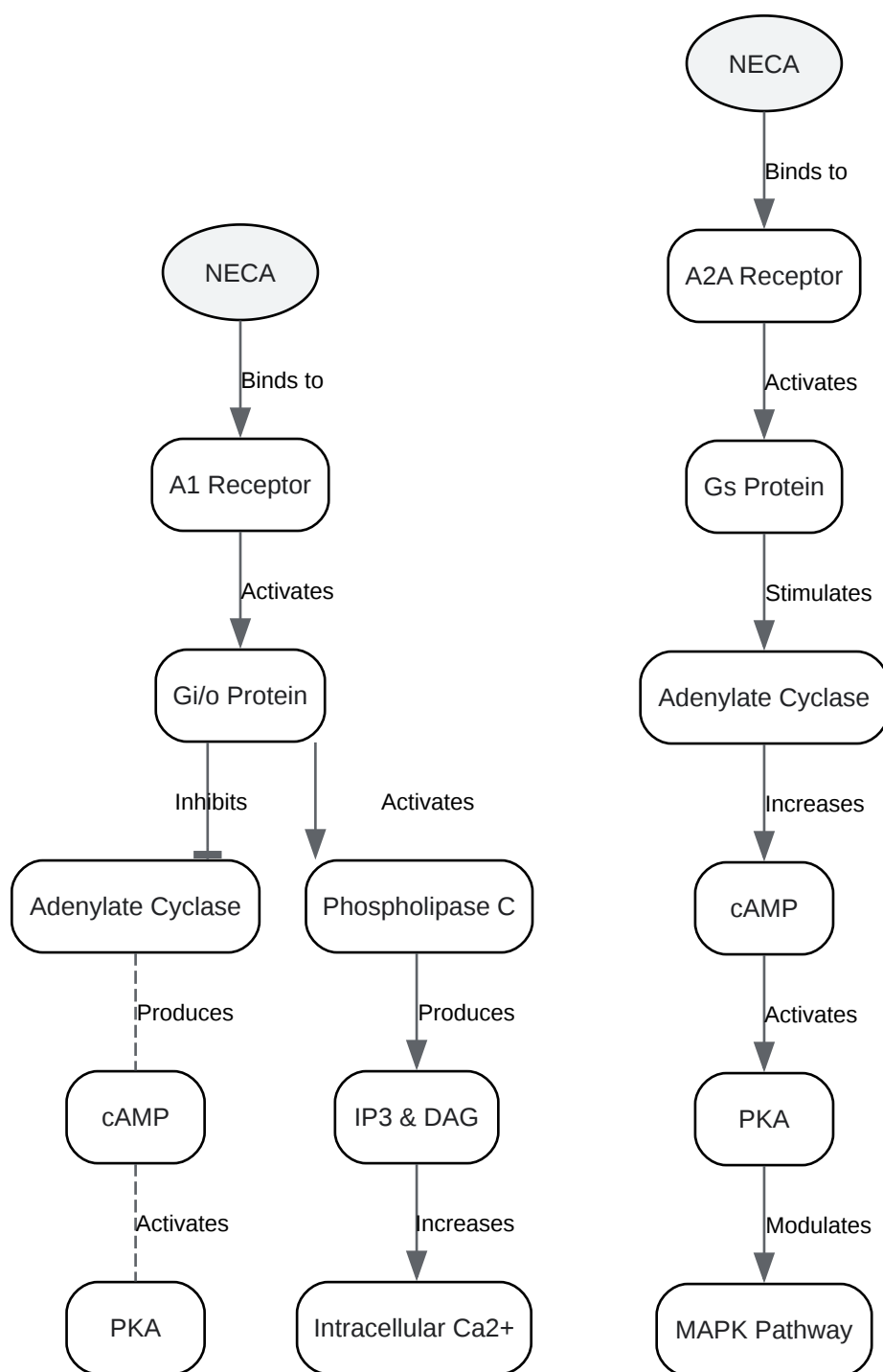
- Prepare an intermediate dilution:
 - To achieve a final concentration of 10 μ M from a 10 mM stock, a 1:1000 dilution is required.

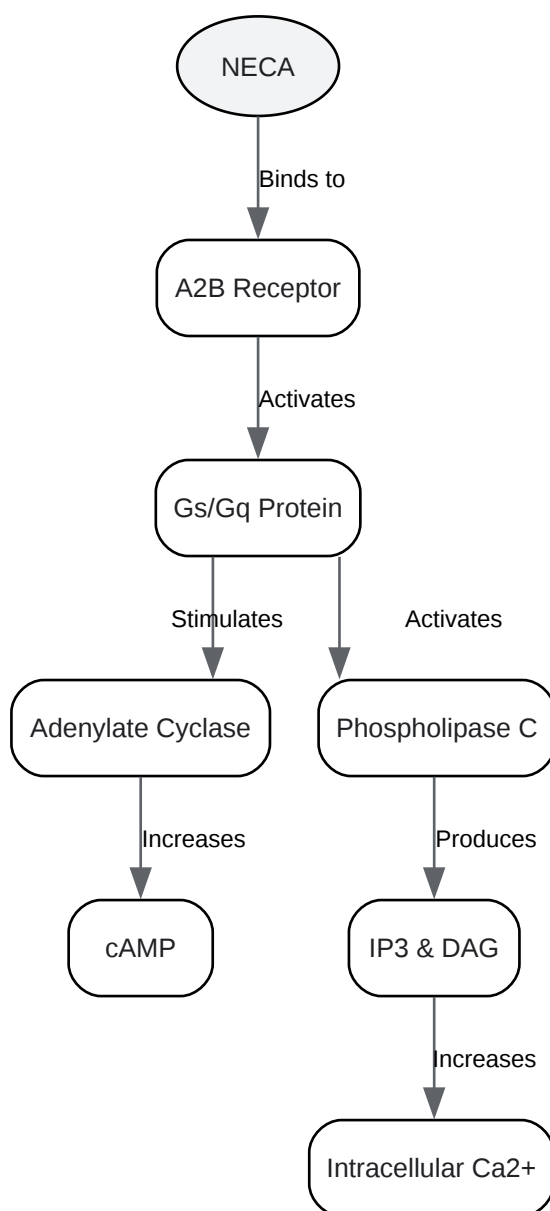
- To maintain a low final DMSO concentration, it is best to perform a serial dilution.
- First, prepare a 1 mM intermediate stock by diluting the 10 mM stock 1:10 in cell culture medium (e.g., add 10 μ L of 10 mM **NECA** to 90 μ L of medium).
- Prepare the final working solution:
 - Add 10 μ L of the 1 mM intermediate **NECA** solution to 990 μ L of pre-warmed cell culture medium. This will result in a final **NECA** concentration of 10 μ M and a final DMSO concentration of 0.1%.
- Application to cells:
 - Gently mix the final working solution and immediately add it to your cell culture plates.

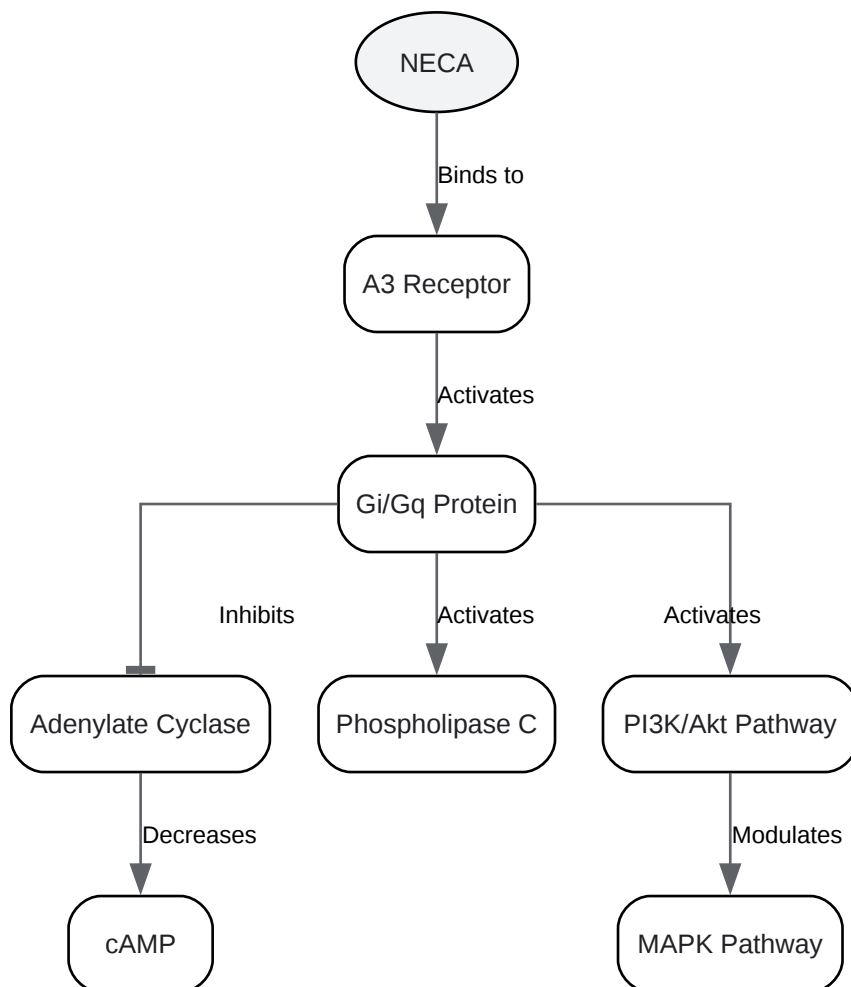
NECA Signaling Pathways

NECA is a non-selective agonist for all four subtypes of adenosine receptors (A1, A2A, A2B, and A3), which are G protein-coupled receptors (GPCRs). The activation of these receptors by **NECA** triggers distinct downstream signaling cascades.

NECA and A1 Adenosine Receptor Signaling







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Address: 3281 E Guasti Rd
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Phone: (601) 213-4426
Email: info@benchchem.com